

# In-Depth Technical Guide: N-Phthaloyl-L-valine

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## Compound of Interest

Compound Name:	<i>Pht-val-OH</i>
CAS No.:	6306-54-3
Cat. No.:	B554704

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of N-Phthaloyl-L-valine, detailed experimental protocols for its synthesis, and an exploration of its potential biological significance through related signaling pathways.

## Core Data Presentation

Quantitative data for N-Phthaloyl-L-valine is summarized in the table below for ease of reference and comparison.

Parameter	Value
Molecular Formula	C <sub>13</sub> H <sub>13</sub> NO <sub>4</sub> [1]
Molecular Weight	247.25 g/mol [1]
Alternate Molecular Weight	247.24 g/mol [2]
CAS Number	6306-54-3[1]
Appearance	White solid powder[2]
Purity	≥ 98% (Assay)[2]
Density	1.353 g/cm <sup>3</sup> [2]
Storage Conditions	2-8 °C[2]

## Experimental Protocols

### Synthesis of N-Phthaloyl-L-valine via Thermal Condensation

This protocol details a common method for the synthesis of N-Phthaloyl-L-valine through the condensation of L-valine with phthalic anhydride.

Materials:

- L-valine
- Phthalic anhydride
- Glacial acetic acid
- Water
- Ethanol (for recrystallization)

Procedure:

- A mixture of 1 gram (6.75 mmol) of phthalic anhydride and an equimolar amount of L-valine (0.796g, 6.8 mmol) is prepared.[3]
- The mixture is refluxed in 15 mL of glacial acetic acid for 2 hours.[3]
- The reaction mixture is then filtered while hot.
- The solvent (glacial acetic acid) is evaporated from the filtrate.
- The resulting solid is separated by filtration to obtain crude N-Phthaloyl-L-valine.[3]
- The crude product is then recrystallized from ethanol to yield the purified compound.[3]

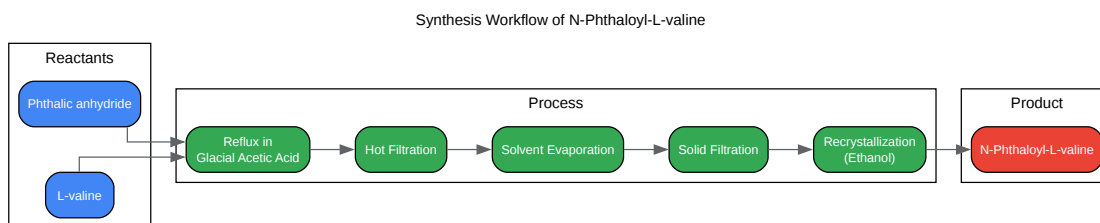
## Characterization of N-Phthaloyl-L-valine

Post-synthesis, the identity and purity of N-Phthaloyl-L-valine are typically confirmed using various analytical techniques. While a specific protocol for the molecular weight determination of N-Phthaloyl-L-valine was not detailed in the searched literature, standard methods include:

- **Mass Spectrometry (MS):** This technique is used to determine the molecular weight of the compound by ionizing it and measuring its mass-to-charge ratio. The resulting mass spectrum would show a molecular ion peak corresponding to the calculated molecular weight of N-Phthaloyl-L-valine.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can confirm the presence of key functional groups in the synthesized molecule, such as the carbonyl groups of the phthalimide and the carboxylic acid.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR spectroscopy provide detailed information about the structure of the molecule, confirming the connectivity of atoms and the successful formation of the N-Phthaloyl derivative.

## Mandatory Visualizations

## Logical Workflow for Synthesis

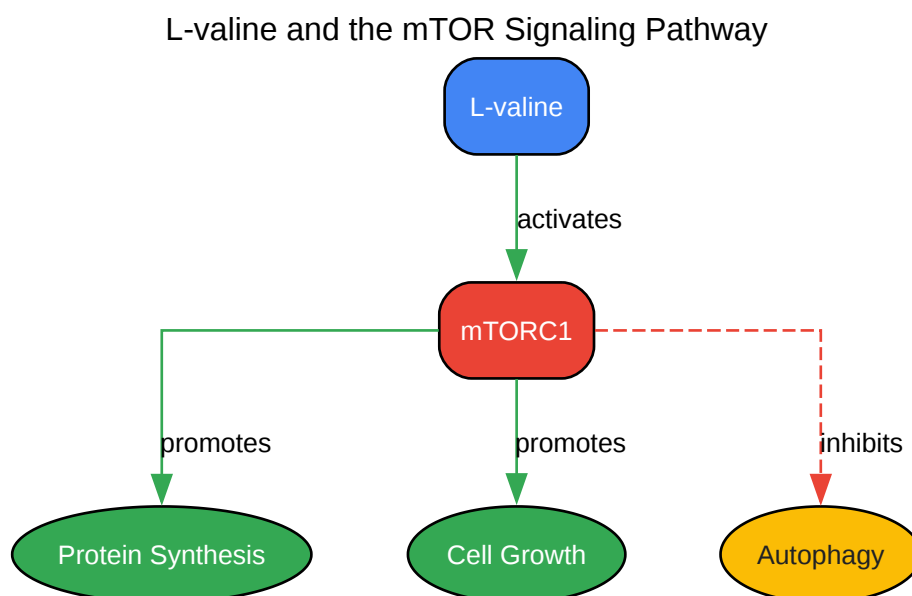


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Caption: Synthesis workflow for N-Phthaloyl-L-valine.

## Potential Signaling Pathway Involvement

While specific signaling pathways for N-Phthaloyl-L-valine are not extensively documented, its structural component, L-valine, is a branched-chain amino acid (BCAA) known to play a role in crucial cellular signaling pathways, particularly the mTOR pathway which is a central regulator of cell growth and protein synthesis.[4][5] The phthaloyl group may modulate the interaction of the valine moiety with these pathways.



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Caption: L-valine's role in the mTOR signaling pathway.

## Biological Context and Potential Applications

N-Phthaloyl-L-valine is a derivative of the essential amino acid L-valine, where the amino group is protected by a phthaloyl group. This protection strategy is frequently employed in peptide synthesis. The biological activities of N-phthaloylated amino acids are an area of research interest. Some studies have investigated the antimicrobial activity of N-phthalimide derivatives of various amino acids.[6]

The parent molecule, L-valine, is crucial for protein synthesis, muscle metabolism, and tissue repair.[5] It is involved in metabolic health and can influence key signaling pathways that regulate cellular growth and function.[4][5] The introduction of the phthaloyl group alters the physicochemical properties of L-valine, such as its lipophilicity, which could in turn modify its biological activity, bioavailability, and interaction with cellular targets. Further research is necessary to fully elucidate the specific biological roles and potential therapeutic applications of N-Phthaloyl-L-valine.

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